

Application Notes and Protocols for Chlorocycloheptane

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Compound of Interest

Compound Name: Chlorocycloheptane

Cat. No.: B1583793

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **Chlorocycloheptane** (CAS No. 2453-46-5). Adherence to these procedures is crucial to ensure personnel safety and maintain the integrity of the compound.

Compound Information


Property	Value	Reference
Chemical Formula	C ₇ H ₁₃ Cl	[1]
Molecular Weight	132.63 g/mol	[1]
Appearance	Colorless to light yellow/orange liquid	
Boiling Point	175 °C	
Flash Point	48 °C	
Specific Gravity	1.01 (20/20 °C)	
Refractive Index	1.47	
Purity	>98.0% (GC)	

Safety & Hazards

Chlorocycloheptane is a flammable liquid and vapor.[1] It is essential to handle this compound with appropriate safety precautions.

Hazard Statement	GHS Classification	Precautionary Statements
H226	Flammable liquid and vapor [Warning Flammable liquids]	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P370 + P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish. P403 + P235: Store in a well-ventilated place. Keep cool. P501: Dispose of contents/container to an approved waste disposal plant.

Pictogram:

 alt text

Handling Protocols

3.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use and dispose of contaminated gloves properly.
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, use a NIOSH-approved respirator.

3.2. General Handling Procedures

- Work in a well-ventilated area, preferably a chemical fume hood.
- Ground and bond containers when transferring material to prevent static discharge.
- Use spark-proof tools and explosion-proof equipment.[\[2\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)
- Keep away from heat, sparks, and open flames.[\[2\]](#)
- Avoid ingestion and inhalation.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

3.3. Emergency Procedures: Spills and Leaks

- Remove all sources of ignition.[\[2\]](#)
- Evacuate personnel from the area.
- Ventilate the area of the spill.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[2\]](#)
- Place the absorbed material into a suitable, labeled container for disposal.[\[2\]](#)
- Clean the spill area thoroughly.

Storage Protocols

4.1. Storage Conditions

- Temperature: Store in a cool, well-ventilated place. A recommended storage temperature is below 15°C in a dark place.

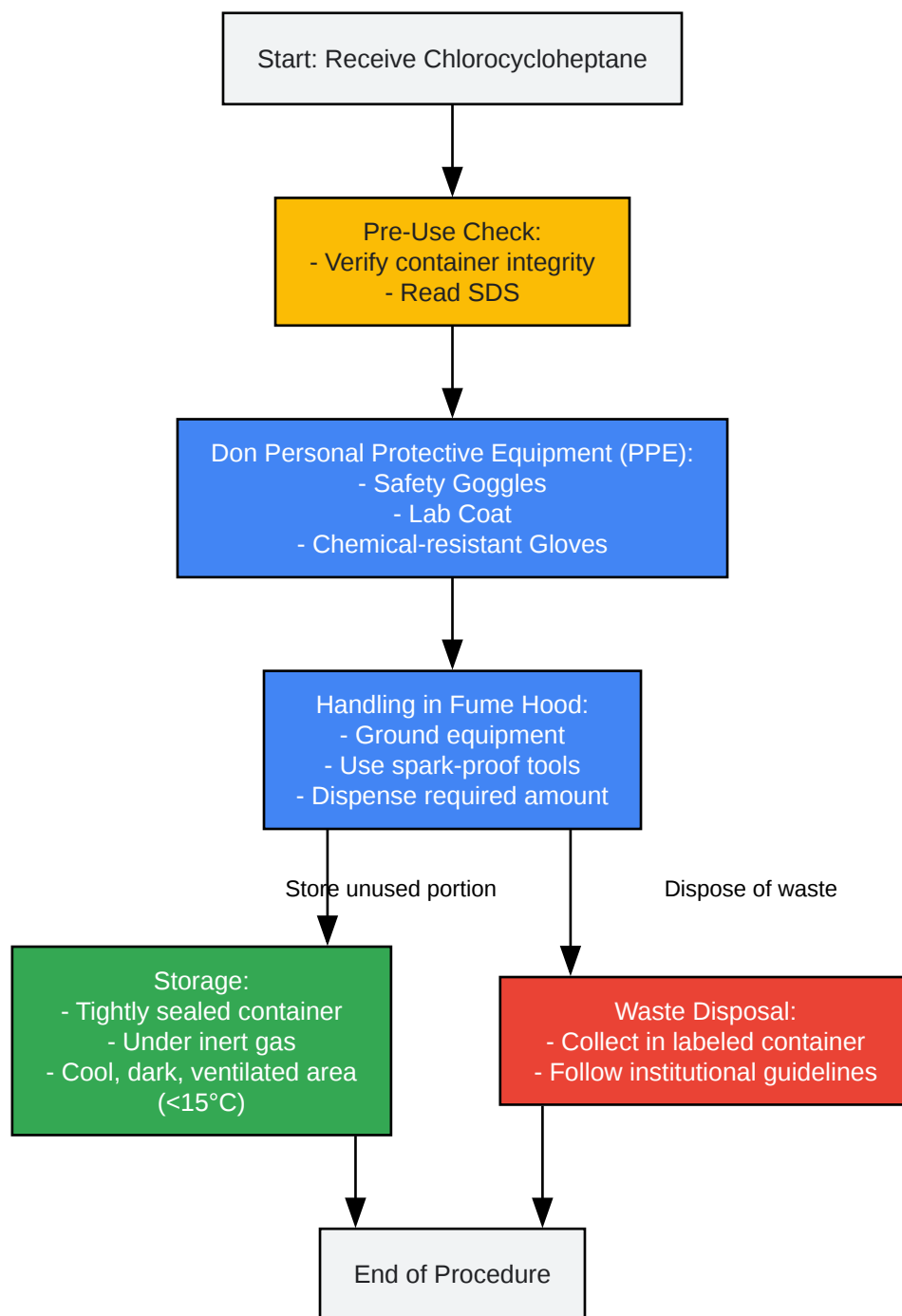
- Atmosphere: Store under an inert gas as the compound is air sensitive.
- Container: Keep the container tightly closed.
- Location: Store in a designated flammables area away from incompatible substances.[\[2\]](#)

4.2. Incompatible Materials

- Strong Oxidizing Agents: Avoid contact with strong oxidizing agents.
- Strong Bases: Avoid contact with strong bases.
- Acids and Acid Fumes: Contact with acids or acid fumes may evolve highly toxic chloride fumes.[\[3\]](#)

Experimental Workflow Diagram

The following diagram illustrates the general workflow for handling and storing **Chlorocycloheptane**.



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References

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